

Essential Safety and Operational Guide for Handling 5-Amino-2-fluorobenzamide

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Compound of Interest

Compound Name: **5-Amino-2-fluorobenzamide**

Cat. No.: **B112718**

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals working with **5-Amino-2-fluorobenzamide**. The following procedures are designed to ensure safe handling, storage, and disposal of this chemical in a laboratory setting.

Chemical Identifier:

- Name: **5-Amino-2-fluorobenzamide**
- CAS Number: 518057-72-2[\[1\]](#)
- Molecular Formula: C₇H₇FN₂O[\[1\]](#)
- Molecular Weight: 154.14 g/mol [\[1\]](#)

Hazard Identification and Personal Protective Equipment (PPE)

5-Amino-2-fluorobenzamide is classified with the following hazards, necessitating specific safety precautions.

Hazard Statements:[\[2\]](#)

- H302: Harmful if swallowed.

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Precautionary Statements:[2]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

The following table summarizes the required and recommended PPE for handling **5-Amino-2-fluorobenzamide**.

PPE Category	Minimum Requirement	Recommended for Enhanced Safety
Eye Protection	Safety glasses with side shields	Chemical splash goggles or a full-face shield
Hand Protection	Nitrile gloves	Double-gloving with nitrile gloves
Body Protection	Laboratory coat	Chemical-resistant apron over a lab coat
Respiratory Protection	Not required in a properly functioning fume hood	Half-face or full-face respirator with appropriate cartridges if working outside a fume hood or with large quantities

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is crucial to minimize exposure and ensure safety.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[3][4]
- Ensure that a safety shower and eyewash station are readily accessible.[5][6]
- Prepare all necessary equipment and reagents before handling the compound.
- Have a chemical spill kit readily available.[6][7]

2. Weighing and Transfer:

- Handle **5-Amino-2-fluorobenzamide** as a solid powder.
- To minimize dust generation, use a spatula for transfers and weigh the compound on a tared weigh boat within the fume hood.
- If dissolving, add the solid to the solvent slowly to avoid splashing.

3. Experimental Use:

- Keep all containers with **5-Amino-2-fluorobenzamide** tightly sealed when not in use.[5][6]
- Avoid contact with skin and eyes.[5][8]
- Wash hands thoroughly after handling, even if gloves were worn.[3][7]

4. Post-Experiment:

- Decontaminate all surfaces and equipment that may have come into contact with the chemical.
- Remove and dispose of PPE in the appropriate waste stream.

Disposal Plan

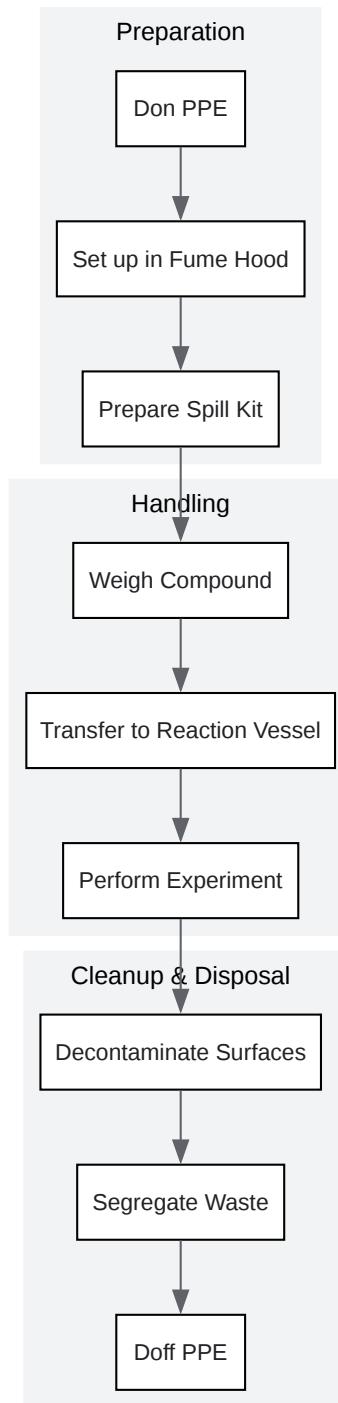
Proper disposal of **5-Amino-2-fluorobenzamide** and its contaminated waste is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Stream	Disposal Procedure
Unused/Expired Chemical	Dispose of as hazardous chemical waste in a clearly labeled, sealed container. Follow all local, state, and federal regulations. [5]
Contaminated Labware (e.g., weigh boats, pipette tips)	Collect in a designated, sealed hazardous waste container.
Contaminated PPE (e.g., gloves, disposable lab coats)	Place in a sealed bag and dispose of as solid hazardous waste.
Aqueous Waste Containing the Compound	Collect in a labeled, sealed hazardous waste container. Do not pour down the drain. [5]
Organic Solvent Waste Containing the Compound	Collect in a labeled, sealed hazardous waste container for flammable waste.

Experimental Workflow

The following diagram illustrates the standard workflow for handling **5-Amino-2-fluorobenzamide** in a laboratory setting.

Workflow for Handling 5-Amino-2-fluorobenzamide

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Caption: A flowchart illustrating the key steps for safely handling **5-Amino-2-fluorobenzamide**.

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